

Physical properties of 1-Bromo-1,2-dichloroethane (boiling point, density)

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Compound of Interest

Compound Name: **1-Bromo-1,2-dichloroethane**

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Technical Guide: Physical Properties of 1-Bromo-1,2-dichloroethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **1-Bromo-1,2-dichloroethane**, specifically its boiling point and density. The document outlines standard experimental protocols for the determination of these properties, intended for a scientific audience in a research and development setting.

Core Physical Properties

The physical characteristics of **1-Bromo-1,2-dichloroethane** are crucial for its handling, application, and purification in a laboratory setting. While the boiling point is well-documented, specific experimental data for its density is not readily available. For reference, the densities of its isomers are provided.

Data Presentation

Physical Property	Value	Notes
Boiling Point	136 °C	At standard atmospheric pressure.
Density	Data not available	The experimental density for 1-Bromo-1,2-dichloroethane is not specified in the reviewed literature.
Density of Isomers		
1-Bromo-1,1-dichloroethane	1.752 g/mL	Isomer for comparison.
2-Bromo-1,1-dichloroethane	1.823 g/mL	Isomer for comparison.
Density of Related Compound		
1-Bromo-2-chloroethane	1.723 g/mL	at 25 °C

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following are detailed methodologies for measuring the boiling point and density of liquid halogenated hydrocarbons like **1-Bromo-1,2-dichloroethane**.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.^[1]

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C range)
- Capillary tubes (sealed at one end)
- Small test tube (e.g., Durham tube)

- Rubber band or thread
- Heat source (Bunsen burner or heating mantle)
- Heating medium (mineral oil or silicone oil)

Procedure:

- Fill the Thiele tube with a suitable heating oil to a level just above the side arm.
- Attach a small test tube containing 0.5-1 mL of **1-Bromo-1,2-dichloroethane** to the thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.[\[1\]](#)
- Place a capillary tube, with its sealed end up, into the liquid sample within the test tube.[\[2\]](#)
- Immerse the thermometer and the attached sample tube into the oil in the Thiele tube. The sample should be positioned in the center of the main tube.[\[1\]](#)
- Gently heat the side arm of the Thiele tube.[\[2\]](#) The design of the tube promotes convection currents, ensuring uniform heating of the oil bath.[\[2\]](#)
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.[\[2\]](#)
- Turn off the heat source and allow the apparatus to cool slowly.
- The bubbling will slow down and eventually stop. The moment the liquid begins to enter the capillary tube, record the temperature on the thermometer. This temperature is the boiling point of the liquid.[\[1\]](#)[\[2\]](#)

Density Determination: Pycnometer Method

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.

Apparatus:

- Pycnometer (a glass flask with a specific volume and a ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

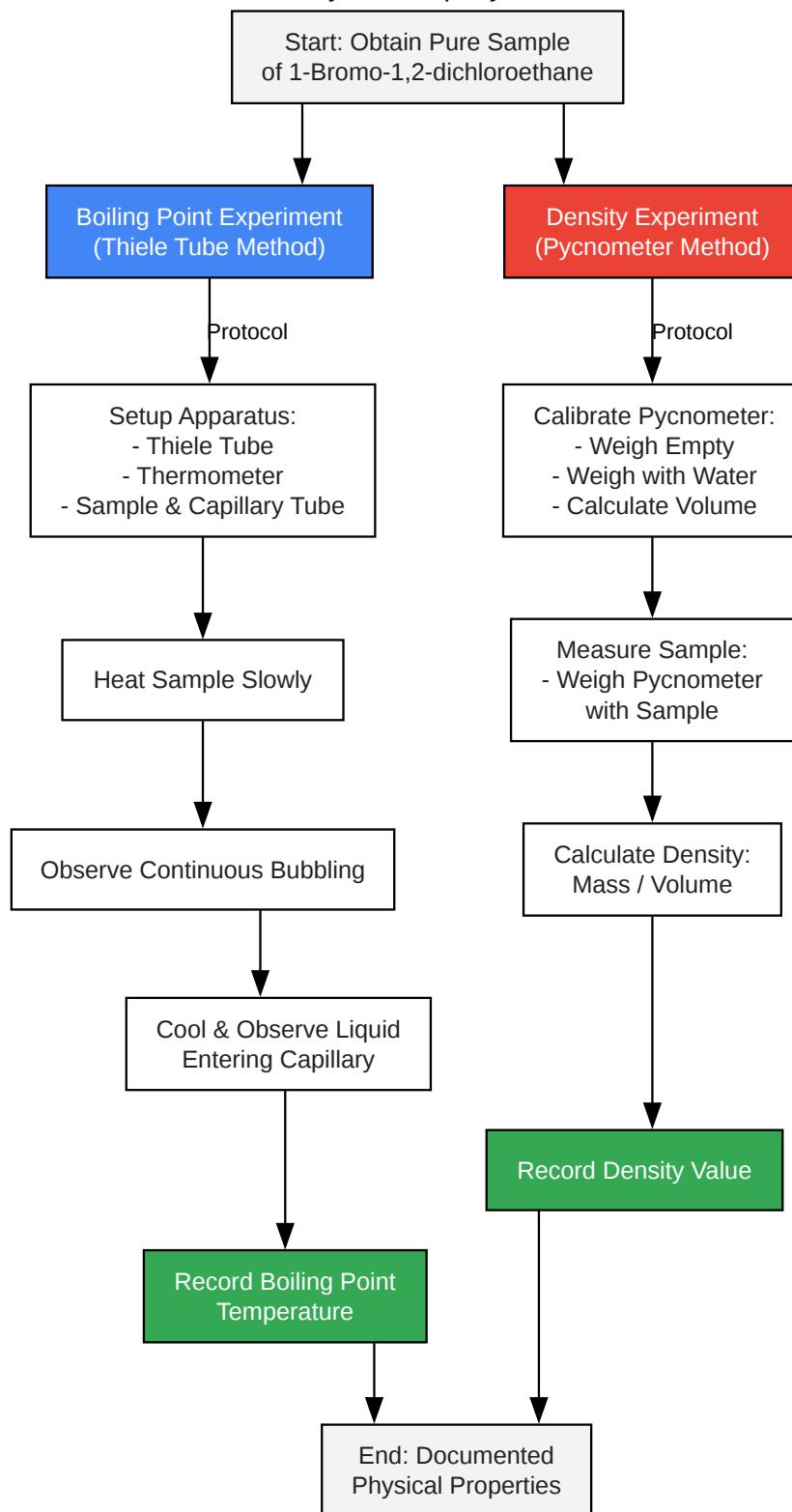
- Cleaning and Calibration:
 - Thoroughly clean the pycnometer with a suitable solvent (e.g., acetone) and then with distilled water. Ensure it is completely dry.
 - Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_0).
 - Fill the pycnometer with distilled water of a known temperature and density. Place the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a constant temperature water bath to allow it to equilibrate to a precise temperature (e.g., 20 °C or 25 °C).[\[3\]](#)
 - Remove the pycnometer from the bath, carefully dry the exterior, and weigh it. Record this mass (m_1).
 - The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at that temperature: $V = (m_1 - m_0) / \rho_{\text{water}}$.
- Measurement of Sample Density:

- Empty and dry the pycnometer.
- Fill the pycnometer with **1-Bromo-1,2-dichloroethane**.
- Follow the same procedure of inserting the stopper, equilibrating in the constant temperature water bath, drying the exterior, and weighing. Record the mass of the pycnometer filled with the sample (m_2).
- The mass of the liquid sample is ($m_2 - m_0$).
- The density of the sample (ρ_{sample}) is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer: $\rho_{\text{sample}} = (m_2 - m_0) / V$.[\[4\]](#)

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **1-Bromo-1,2-dichloroethane**.

Workflow for Physical Property Determination

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Workflow for determining physical properties.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. scientificlabs.co.uk [scientificlabs.co.uk]
- 4. ised-isde.canada.ca [ised-isde.canada.ca]
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